

Proper Disposal of N-(2-Bromobenzyloxycarbonyloxy)succinimide: A Step-by-Step Guide

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Compound of Interest

Compound Name: N-(2-Bromobenzyloxycarbonyloxy)succinimide

Cat. No.: B139699

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **N-(2-Bromobenzyloxycarbonyloxy)succinimide**, a compound that may cause an allergic skin reaction.^{[1][2]} Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Key Safety and Hazard Information

Before handling **N-(2-Bromobenzyloxycarbonyloxy)succinimide**, it is crucial to be aware of its potential hazards. The compound is classified as a hazardous waste and requires disposal in accordance with local and European Directives on waste and hazardous waste.^{[1][2]}

Identifier	Value
UN Number	UN3335[1]
Proper Shipping Name	AVIATION REGULATED SOLID, N.O.S. (N-(2-Bromobenzyloxycarbonyloxy)succinimide)[1]
Transport Hazard Class	9[1]
Packing Group	III[1]
Signal Word	Warning[1][2]
Hazard Statements	H317 - May cause an allergic skin reaction[1][2]

Experimental Protocol: Disposal Procedure

The following step-by-step protocol outlines the approved procedure for the disposal of **N-(2-Bromobenzyloxycarbonyloxy)succinimide**.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment (PPE), including protective gloves, long-sleeved clothing, and eye/face protection.[1]
- In situations with potential for dust formation, a NIOSH/MSHA or European Standard EN 149:2001 approved respirator is recommended.[1]

2. Containment of Spills:

- In the event of a spill, ensure adequate ventilation.[1]
- Avoid dust formation.[1]
- Sweep up the spilled solid material.[1]

3. Waste Collection:

- Place the swept-up material into a suitable, closed container labeled for hazardous chemical waste.[1][2]

- Do not release the chemical into the environment.[\[1\]](#)[\[2\]](#)

4. Storage Pending Disposal:

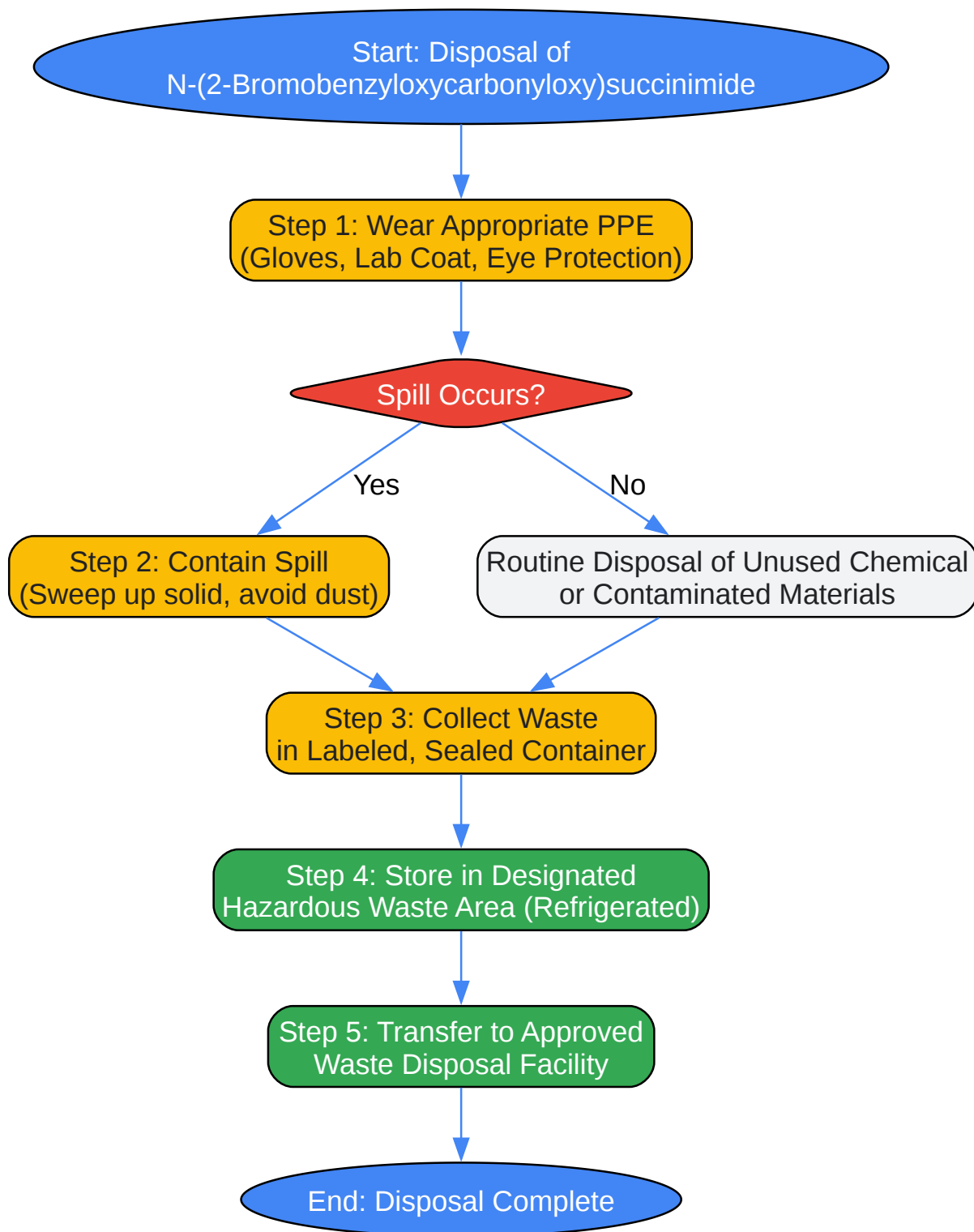
- Store the sealed waste container in a designated hazardous waste collection point.[\[1\]](#)[\[2\]](#)
- Keep the container refrigerated.[\[1\]](#)

5. Final Disposal:

- Dispose of the hazardous waste through an approved waste disposal plant.[\[2\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **N-(2-Bromobenzyloxycarbonyloxy)succinimide**.



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Caption: Disposal workflow for **N-(2-Bromobenzyloxycarbonyloxy)succinimide**.

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References

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